

Proper Disposal of 2-Nitrophenylpyruvic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Nitrophenylpyruvic acid

Cat. No.: B1203231

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For Immediate Use by Laboratory Professionals

This document provides a comprehensive, step-by-step guide for the proper and safe disposal of **2-Nitrophenylpyruvic acid** (CAS No. 5461-32-5). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Assessment

According to the Safety Data Sheet (SDS) from Sigma-Aldrich for **2-Nitrophenylpyruvic acid** (CAS No. 5461-32-5), the substance is not classified as a hazardous substance or mixture.^[1] However, the SDS also notes that the chemical, physical, and toxicological properties have not been thoroughly investigated.^[1] Therefore, it is prudent to handle this compound with care and follow standard laboratory safety protocols for chemical waste.

Personal Protective Equipment (PPE): Before handling **2-Nitrophenylpyruvic acid** for disposal, ensure the following PPE is worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).^[1]

- Respiratory Protection: A NIOSH-approved N95 respirator or equivalent, especially when handling the powder form to avoid dust inhalation.
- Body Protection: A standard laboratory coat.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Nitrophenylpyruvic acid**.

Property	Value
CAS Number	5461-32-5
Molecular Formula	C ₉ H ₇ NO ₅
Molecular Weight	209.16 g/mol
Form	Powder
Melting Point	119-120 °C
Storage Class	13 - Non-Combustible Solids
Water Solubility	Not specified, but general prudence suggests avoiding drain disposal.

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Nitrophenylpyruvic acid** and its contaminated materials is to manage them as chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal company.

Step 1: Waste Collection

- Solid Waste: Collect surplus or expired **2-Nitrophenylpyruvic acid** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure, tightly fitting lid.^[1]

- **Contaminated Materials:** Any materials, such as weighing paper, gloves, or pipette tips, that have come into contact with the compound should also be collected in the same solid waste container.
- **Solutions:** If the compound is in a solvent, it should be collected in a designated liquid chemical waste container. Ensure the solvent is compatible with the other contents of the container.

Step 2: Labeling the Waste Container

Properly label the chemical waste container with the following information:

- The words "Chemical Waste" or "Hazardous Waste" (as per your institution's policy).
- The full chemical name: "**2-Nitrophenylpyruvic acid**".
- The CAS Number: "5461-32-5".
- An estimate of the quantity of the waste.
- The date of accumulation (the date you first added waste to the container).
- Your name, laboratory, and contact information.

Step 3: Storage of Chemical Waste

- Store the sealed waste container in a designated and secure satellite accumulation area within your laboratory.
- Ensure the storage area is well-ventilated and away from incompatible materials.
- Secondary containment is recommended for liquid waste containers to prevent the spread of material in case of a leak.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for the pickup and proper disposal of the

waste.[1]

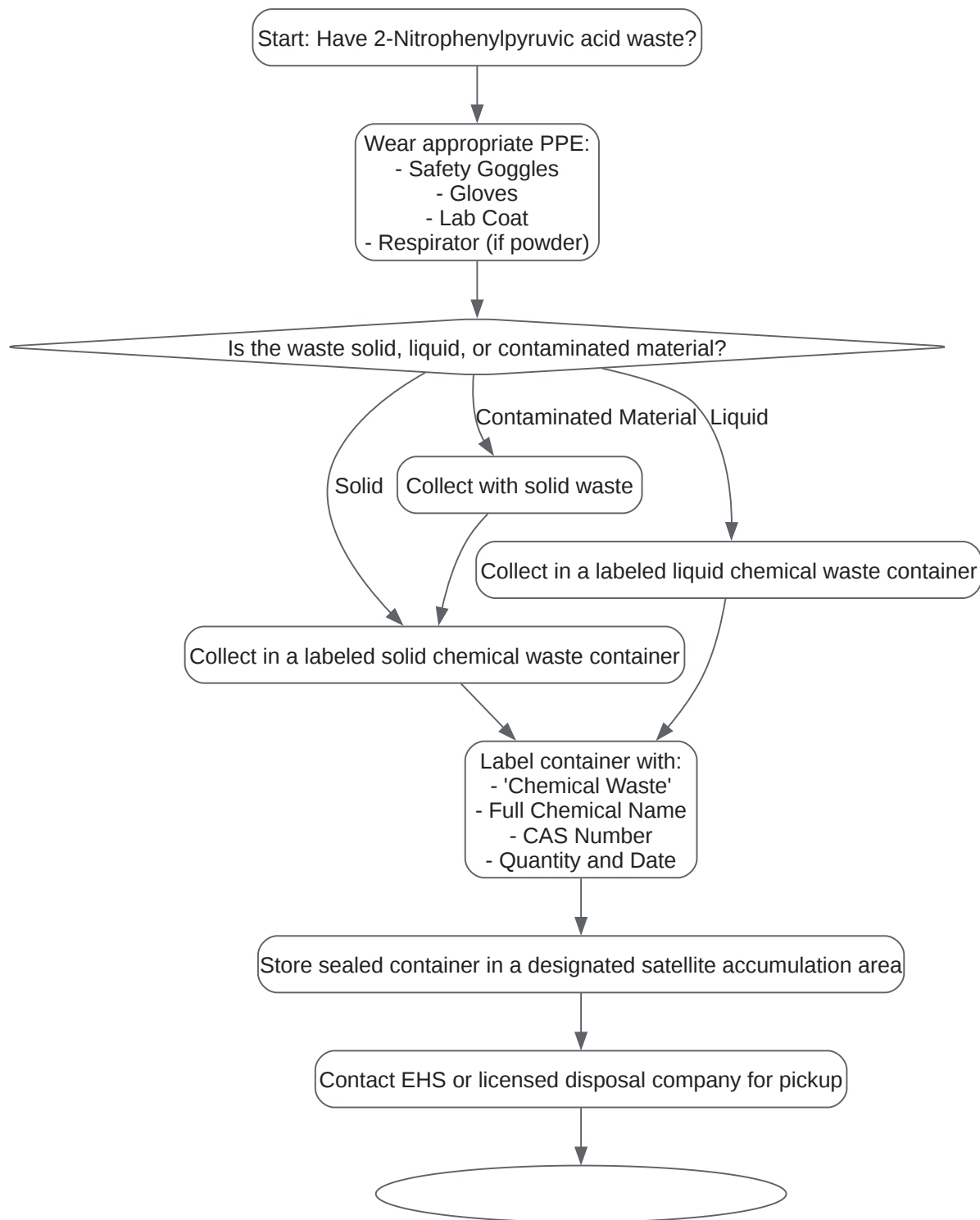
- Provide the waste disposal personnel with the Safety Data Sheet (SDS) for **2-Nitrophenylpyruvic acid**.
- Do not dispose of **2-Nitrophenylpyruvic acid** down the drain or in the regular trash.[1]

Step 5: Empty Container Disposal

- Empty containers of **2-Nitrophenylpyruvic acid** should be managed as chemical waste unless they have been triple-rinsed with a suitable solvent.
- The rinsate from the cleaning process must be collected and disposed of as liquid chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Nitrophenylpyruvic acid**.



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Caption: Disposal workflow for **2-Nitrophenylpyruvic acid**.

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References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
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